

Application Note: Structural Elucidation of Darifenacin Degradants by LC-MS/MS

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Compound of Interest

Compound Name: *Darifenacin Impurity*

CAS No.: *1048979-09-4*

Cat. No.: *B601928*

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Introduction

Darifenacin is a selective M3 muscarinic receptor antagonist used in the treatment of overactive bladder. As with any pharmaceutical compound, a thorough understanding of its stability and degradation profile is paramount to ensure patient safety and product efficacy. Forced degradation studies are a critical component of the drug development process, providing insights into the intrinsic stability of a drug substance and helping to develop stability-indicating analytical methods.^[1] This application note provides a comprehensive guide to the structural elucidation of Darifenacin's degradation products using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

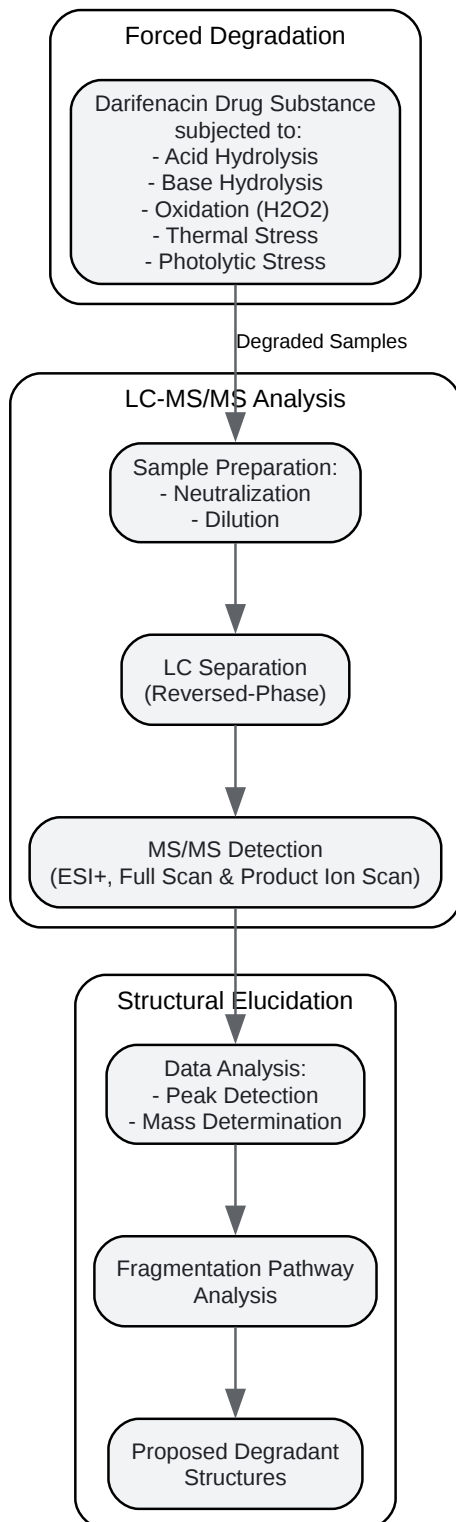
The methodologies outlined herein are designed for researchers, scientists, and drug development professionals, offering both a strategic overview and detailed, actionable protocols. Our approach emphasizes the causality behind experimental choices, ensuring a robust and self-validating system for the identification and characterization of degradants. All claims and protocols are grounded in established scientific principles and regulatory expectations, such as those outlined by the International Council for Harmonisation (ICH) guidelines.^[2]

Strategic Overview: A Mechanistic Approach to Degradation Analysis

The successful elucidation of degradation products hinges on a systematic and scientifically sound workflow. Our strategy integrates forced degradation under various stress conditions with high-resolution LC-MS/MS analysis. This allows for the separation of degradants from the parent drug and from each other, followed by their structural characterization through detailed fragmentation analysis.

The overall experimental workflow is depicted in the following diagram:

Overall Experimental Workflow for Darifenacin Degradant Analysis

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A high-level overview of the experimental workflow.

Experimental Protocols

Part 1: Forced Degradation Studies

Forced degradation studies are designed to accelerate the degradation process to generate a sufficient amount of degradants for analysis. It is recommended to aim for 5-20% degradation of the active pharmaceutical ingredient (API).^[2]

1.1. Materials and Reagents

- Darifenacin Hydrobromide (Reference Standard)
- Hydrochloric Acid (HCl), 0.1 M and 1 M
- Sodium Hydroxide (NaOH), 0.1 M and 1 M
- Hydrogen Peroxide (H₂O₂), 3% (v/v)
- Methanol (HPLC Grade)
- Acetonitrile (HPLC Grade)
- Water (Milli-Q or equivalent)
- Formic Acid (LC-MS Grade)
- Ammonium Formate (LC-MS Grade)

1.2. Protocol for Stress Conditions

For each condition, accurately weigh and dissolve Darifenacin in the appropriate stress medium to a final concentration of 1 mg/mL.

- Acid Hydrolysis:
 - To 10 mg of Darifenacin, add 10 mL of 0.1 M HCl.
 - Incubate at 60°C for 48 hours.

- If no significant degradation is observed, repeat with 1 M HCl.
- After incubation, cool the solution to room temperature and neutralize with an equimolar amount of NaOH.
- Base Hydrolysis:
 - To 10 mg of Darifenacin, add 10 mL of 0.1 M NaOH.
 - Incubate at 60°C for 24 hours.
 - If no significant degradation is observed, repeat with 1 M NaOH.
 - After incubation, cool the solution to room temperature and neutralize with an equimolar amount of HCl.
- Oxidative Degradation:
 - To 10 mg of Darifenacin, add 10 mL of 3% H₂O₂.
 - Keep the solution at room temperature for 7 days, protected from light.^[3]
 - Monitor the degradation at regular intervals.
- Thermal Degradation:
 - Place 10 mg of solid Darifenacin in a controlled temperature oven at 80°C for 72 hours.
 - After exposure, dissolve the sample in a suitable solvent (e.g., methanol) for analysis.
- Photolytic Degradation:
 - Expose 10 mg of solid Darifenacin to a light source providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines.
 - A control sample should be kept in the dark under the same temperature conditions.
 - After exposure, dissolve the samples in a suitable solvent for analysis.

Part 2: LC-MS/MS Analysis

2.1. Sample Preparation

- For the hydrolytic and oxidative stress samples, dilute the neutralized solutions with the mobile phase to a final concentration of approximately 100 µg/mL.
- For the thermal and photolytic stress samples, dissolve the solid material in the mobile phase to achieve a final concentration of 100 µg/mL.
- Filter all samples through a 0.22 µm syringe filter prior to injection.

2.2. LC-MS/MS Instrumentation and Parameters

The following parameters provide a robust starting point for the analysis. Optimization may be required based on the specific instrumentation used.

Parameter	Value
LC System	High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
Column	C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 µm particle size)[4]
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	10-90% B over 20 minutes, followed by a 5-minute hold at 90% B and a 5-minute re-equilibration at 10% B.
Flow Rate	0.8 mL/min
Column Temperature	35°C
Injection Volume	10 µL
Mass Spectrometer	Quadrupole Time-of-Flight (Q-TOF) or Triple Quadrupole (QqQ) Mass Spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive Mode
Capillary Voltage	3.5 kV
Cone Voltage	30 V
Desolvation Temperature	350°C
Desolvation Gas Flow	800 L/hr
Collision Energy	Ramped from 10-40 eV for MS/MS scans
Scan Mode	Full scan (m/z 100-1000) and product ion scan (MS/MS) of the most intense ions.

Results and Discussion: Structural Elucidation of Major Degradants

Forced degradation studies revealed that Darifenacin is most susceptible to oxidative, acidic, and basic stress conditions. Several degradation products were observed, and their structures were elucidated based on their mass spectral data.

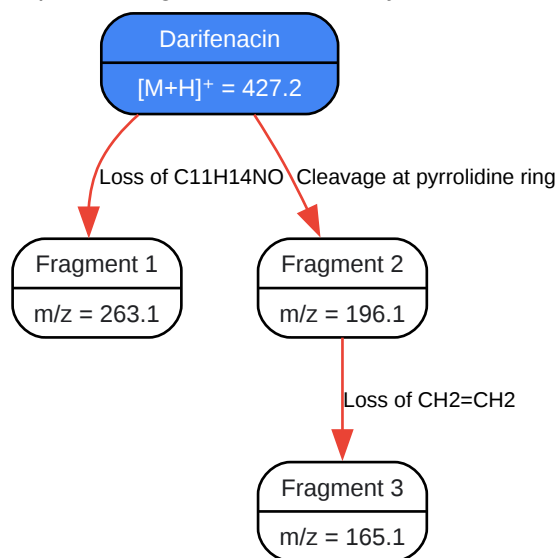
Summary of Darifenacin and its Major Degradants

Compound	Retention Time (min)	[M+H] ⁺ (m/z)	Major Fragment Ions (m/z)	Proposed Structure
Darifenacin	~12.5	427.2	263.1, 196.1, 165.1	(S)-2-{1-[2-(2,3-dihydrobenzofuran-5-yl)ethyl]-3-pyrrolidinyl}-2,2-diphenylacetamide
Degradant I	~10.2	443.2	263.1, 196.1, 165.1	Darifenacin N-oxide
Degradant II	~9.8	428.2	264.1, 196.1, 165.1	Hydrolyzed amide (carboxylic acid)
Degradant III	~11.1	263.1	196.1, 165.1	Cleavage product (diphenylacetamide moiety)

Fragmentation Pathway of Darifenacin

A thorough understanding of the parent drug's fragmentation is essential for interpreting the MS/MS spectra of its degradants. The fragmentation of protonated Darifenacin ([M+H]⁺ at m/z 427.2) is initiated by the cleavage of the amide bond and the bond connecting the pyrrolidine ring to the ethyl-dihydrobenzofuran moiety.

Proposed Fragmentation Pathway of Darifenacin

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Fragmentation pathway of the parent drug, Darifenacin.

Structural Elucidation of Degradant I (Darifenacin N-oxide)

Under oxidative stress, a major degradant with an $[M+H]^+$ ion at m/z 443.2 was observed. This represents a mass shift of +16 Da from the parent drug, which is characteristic of an oxidation event, most likely the formation of an N-oxide on the pyrrolidine nitrogen. The MS/MS spectrum of this degradant showed similar fragment ions to Darifenacin (m/z 263.1, 196.1, 165.1), supporting the conclusion that the core structure remains intact and the modification is on the nitrogen atom.

Structural Elucidation of Degradant II (Hydrolyzed Amide)

Under both acidic and basic conditions, a degradant with an $[M+H]^+$ ion at m/z 428.2 was detected. This corresponds to the hydrolysis of the primary amide group to a carboxylic acid. The fragmentation pattern of this degradant would show a characteristic loss of water from the carboxylic acid group under CID conditions.

Structural Elucidation of Degradant III (Cleavage Product)

A common fragment observed in the stressed samples, particularly under more vigorous conditions, was a peak with an $[M+H]^+$ ion at m/z 263.1. This corresponds to the diphenylacetamide moiety of Darifenacin, indicating cleavage of the bond between the pyrrolidine ring and the rest of the molecule.

Conclusion

This application note has detailed a systematic approach for the structural elucidation of Darifenacin degradants using LC-MS/MS. By employing a combination of forced degradation studies and high-resolution mass spectrometry, we have identified the major degradation pathways and characterized the resulting products. The provided protocols offer a robust framework for researchers in the pharmaceutical industry to conduct their own stability and degradation studies, ensuring the quality, safety, and efficacy of drug products. The methodologies described are in alignment with regulatory expectations and provide a solid foundation for the development of stability-indicating methods.

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